

A Comparative Guide to Peer-Review Models in Academic Security Studies

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The peer-review process is a cornerstone of academic publishing, ensuring the validity, quality, and originality of research. For researchers, scientists, and drug development professionals navigating the complexities of publishing in security studies, a thorough understanding of the different peer-review models is essential. This guide provides an objective comparison of the primary peer-review systems—single-blind, double-blind, and open peer review—supported by available data and detailed experimental methodologies from the broader field of computer science, a close proxy for security studies.

Data Presentation: A Quantitative Look at Peer-Review Models

Obtaining direct, quantitative comparative data on peer-review models specifically within the niche of security studies is challenging. However, significant insights can be drawn from a large-scale randomized controlled trial conducted at the 10th ACM International Conference on Web Search and Data Mining (WSDM), a top-tier computer science conference. This data provides a valuable point of reference for understanding the potential impacts of different review models.

Metric	Single-Blind Review	Double-Blind Review	Key Findings
Acceptance Rate	Higher likelihood of acceptance for papers from famous authors and top-tier institutions.[1]	Lower overall acceptance rates in some studies. One meta-analysis found a 14.2% acceptance rate compared to 19.0% in single-blind.	Double-blind review appears to be associated with a lower acceptance rate, potentially due to reduced bias in favor of well-known authors or institutions.[2]
Reviewer Bidding	Reviewers bid on 22% fewer papers on average.	Reviewers bid more broadly across submissions.	In a single-blind setting, reviewers are more selective, often choosing to bid on papers from recognizable authors or institutions.[1]
Positive Review Likelihood	Significantly more likely to recommend acceptance for papers from famous authors and top universities/companies.[1]	Less influenced by author and institution prestige.	Single-blind reviewing may introduce bias, with reviewers being more favorable towards established researchers and institutions.[1]
Author Satisfaction	A survey by the Publishing Research Consortium indicated that 52% of respondents found single-blind review effective.	The same survey showed that 71% of respondents had confidence in the double-blind process.	Authors, particularly those from less prestigious institutions, may perceive double-blind reviewing as a fairer system.

Review Time	Varies widely by journal and conference.	Generally comparable to single-blind, though some studies suggest it can be slightly longer due to the anonymization process.	No significant, consistent difference in review times has been established.
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Experimental Protocols: A Rigorous Examination of Peer-Review Bias

The following methodology is based on the randomized controlled trial by Tomkins, Zhang, and Adamic (2017), which provides a robust framework for comparing single-blind and double-blind peer review.

Objective: To assess the extent of bias in the peer-review process based on author prestige and affiliation.

Study Design: A randomized controlled trial was implemented at a highly selective computer science conference (15.6% acceptance rate).

Participants: The study involved the program committee members who were responsible for reviewing submissions.

Procedure:

- **Randomization:** The program committee was randomly divided into two equally sized groups: a single-blind group and a double-blind group.
- **Information Asymmetry:** The single-blind group had access to author names and affiliations, while this information was redacted for the double-blind group.
- **Bidding:** Both groups were asked to bid on the papers they felt qualified to review based on the title and abstract.

- Paper Assignment: Each submitted paper was assigned to four reviewers: two from the single-blind pool and two from the double-blind pool.
- Reviewing: Reviewers then conducted their assessments and submitted their scores and comments.
- Data Analysis: The scores and recommendations from both groups were statistically analyzed to identify any significant differences in how papers from authors of varying prestige and from different types of institutions were evaluated.

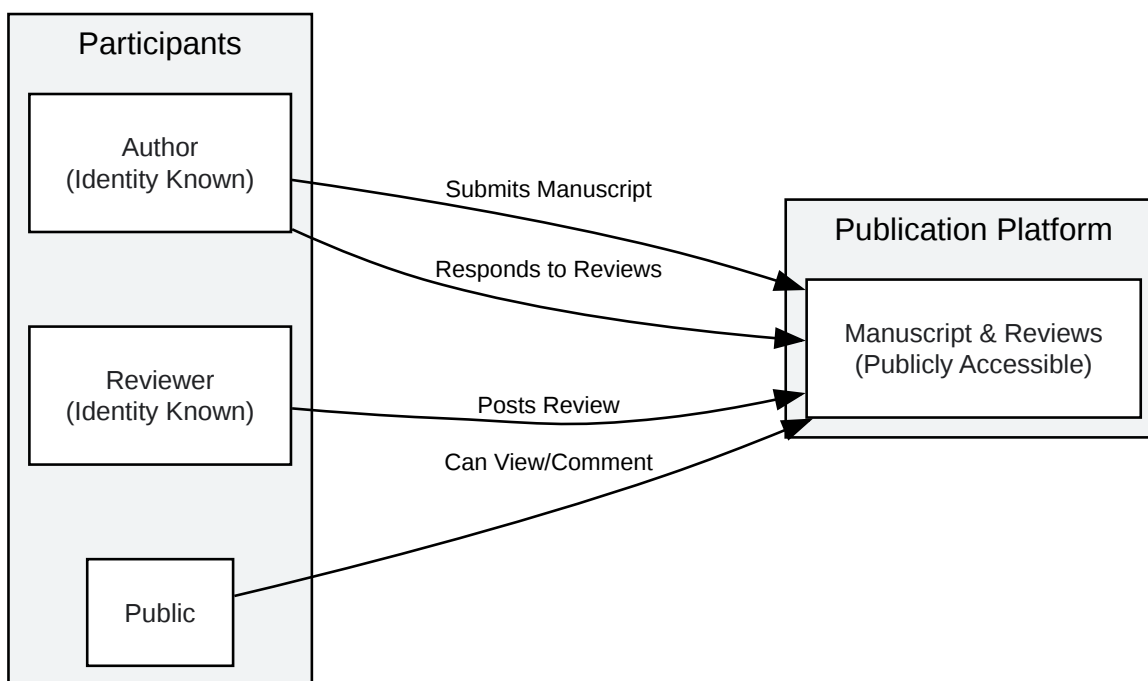
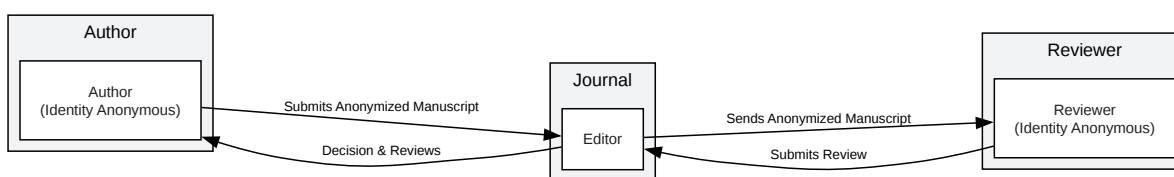
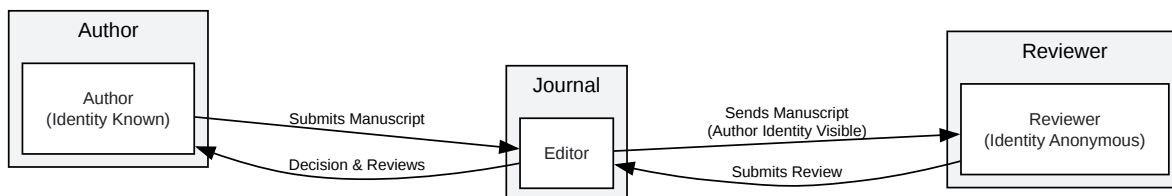
Key Measured Variables:

- Number of bids per reviewer.
- Reviewer's recommendation (accept, reject, revise).
- Numerical score assigned to the paper.
- Prestige of the author's institution (e.g., top-tier university, corporate research lab).
- Fame of the author (based on prior publications and citations).

This experimental design allows for a direct comparison of the two review models while controlling for the quality of the submitted papers, as each paper is evaluated under both conditions.

Visualizing the Peer-Review Workflows

The following diagrams illustrate the logical flow of the single-blind, double-blind, and open peer-review processes.



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References

- 1. Reviewer bias in single- versus double-blind peer review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. arxiv.org [arxiv.org]
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